

# safety and handling of (R)-Tetrahydro-2H-pyran-3-OL

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An In-depth Technical Guide to the Safe Handling of (R)-Tetrahydro-2H-pyran-3-OL

## Introduction

(R)-Tetrahydro-2H-pyran-3-OL is a chiral heterocyclic compound utilized in organic synthesis, particularly as a building block in the development of pharmaceutical agents.<sup>[1][2]</sup> Its specific stereochemistry makes it a valuable intermediate for creating complex molecular architectures. As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling protocols for (R)-Tetrahydro-2H-pyran-3-OL, grounded in authoritative safety data and established laboratory practices.

## Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the substance's physical and chemical properties. These characteristics influence storage conditions, handling techniques, and appropriate emergency responses.

Property	Value	Source
Chemical Name	(R)-Tetrahydro-2H-pyran-3-OL	[3]
Synonyms	(3R)-oxan-3-ol	N/A
CAS Number	19752-84-2 (for racemic mixture)	[1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[3][4]
Molecular Weight	102.13 g/mol	[3][4]
Appearance	Liquid	[4]
Boiling Point	88 °C at 18 Torr	[2]
Density	1.080 ± 0.06 g/cm <sup>3</sup>	[2]
Purity	Typically ≥95%	[4]

## Hazard Identification and Toxicological Summary

**(R)-Tetrahydro-2H-pyran-3-OL** is classified as hazardous. The primary risks are associated with irritation to the skin, eyes, and respiratory system. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized summary of these hazards.

GHS Classification	Hazard
Pictogram	GHS07: Harmful/Irritant[4]
Signal Word	Warning[4]
Hazard Statements	H315: Causes skin irritation.[4][5][6]H319: Causes serious eye irritation.[5][6]H335: May cause respiratory irritation.[5][6]
Precautionary Statements	P261: Avoid breathing mist/vapors/spray.[4][5][6]P264: Wash skin thoroughly after handling.[5][6]P280: Wear protective gloves/eye protection/face protection.[5][6]P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5][6]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]

#### Toxicological Profile:

- Skin Contact: Causes skin irritation, which may manifest as redness, itching, or inflammation.[5][6]
- Eye Contact: Causes serious eye irritation. Direct contact can result in pain, watering, and redness.[5][6]
- Inhalation: Vapors or mists may cause respiratory tract irritation.[5][6][7]
- Ingestion: While not a primary route of occupational exposure, ingestion is considered harmful.[7]

Caption: GHS Hazard Profile for **(R)-Tetrahydro-2H-pyran-3-OL**.

## Safe Handling and Engineering Controls

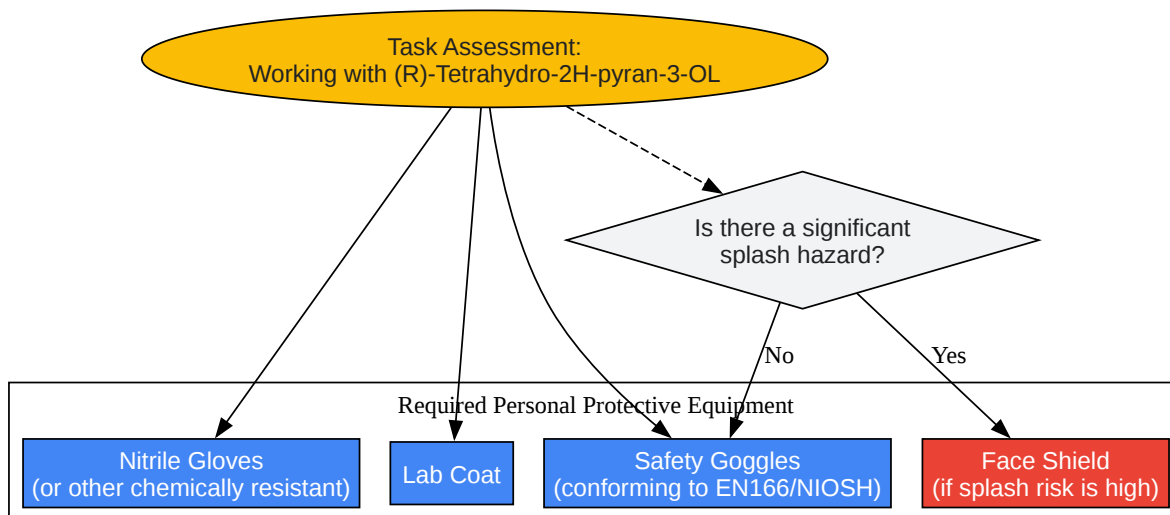
Adherence to rigorous handling protocols is essential to minimize exposure and ensure a safe laboratory environment. The causality behind these protocols is the prevention of direct contact

and inhalation.

**Engineering Controls:** The primary engineering control is to handle the substance in a well-ventilated area.

- **Fume Hood:** All manipulations of **(R)-Tetrahydro-2H-pyran-3-OL**, including weighing, transferring, and use in reactions, should be performed inside a certified chemical fume hood.[8] This is critical for preventing the accumulation of vapors in the breathing zone of the operator.
- **Safety Stations:** Facilities must be equipped with easily accessible eyewash stations and safety showers.[7] Their proximity to the workstation is a regulatory and safety necessity.

**Personal Protective Equipment (PPE):** PPE provides the final barrier between the researcher and the chemical. The selection of appropriate PPE is a critical, task-dependent decision.



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Caption: Decision workflow for selecting appropriate PPE.

### Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the fume hood is operational and the sash is at the appropriate height. Don all required PPE as determined by the workflow above.
- **Container Inspection:** Visually inspect the container for any damage or leaks before opening.
- **Aliquotting/Transfer:** Use appropriate tools (e.g., pipettes, syringes) to transfer the liquid. Perform all transfers over a secondary containment tray to catch any potential drips or spills.
- **Heating:** If heating is required, be aware that this will increase the vapor pressure. Ensure the fume hood has adequate flow and use controlled heating methods (e.g., a heating mantle with a temperature controller). Avoid open flames.
- **Post-Handling:** Tightly close the container immediately after use.[\[7\]](#)[\[9\]](#)
- **Decontamination:** Wipe down the work surface within the fume hood. Wash hands thoroughly with soap and water after the procedure is complete, even if gloves were worn.[\[10\]](#)

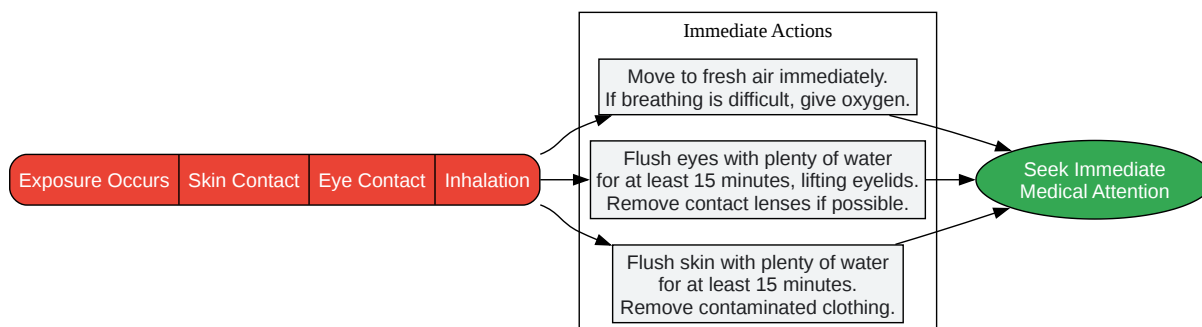
## Storage and Stability

Proper storage is crucial for maintaining the chemical's purity and preventing hazardous situations.

- **Conditions:** Store in a cool, dry, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[9\]](#) Keep the container tightly closed to prevent absorption of moisture and contamination.[\[7\]](#)[\[9\]](#)
- **Incompatible Materials:** Avoid strong oxidizing agents. The specific incompatibilities should be reviewed based on the intended reaction chemistry.
- **Stability:** The product is chemically stable under standard ambient conditions (room temperature).

## Emergency and First Aid Procedures

A prepared response to an emergency, such as a spill or personnel exposure, is a non-negotiable component of laboratory safety.



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Caption: First aid response logic for personnel exposure.

#### First Aid Measures:

- If on Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[7][9] Seek medical attention if irritation persists.[9]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[7][9] Remove contact lenses if it is safe to do so.[9] Seek immediate medical attention.[7]
- If Inhaled: Move the person to fresh air. If breathing becomes difficult, administer oxygen. If the person is not breathing, begin artificial respiration.[7] Seek immediate medical attention.[7]
- If Swallowed: Do not induce vomiting. Wash out the mouth with water and seek immediate medical aid.[7]

#### Spill Response Protocol:

- Evacuate: Alert others in the immediate area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials like paper towels to absorb large spills.
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste.[8]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste container according to institutional and local environmental regulations. Do not allow the chemical to enter drains.[8]

## Disposal Considerations

All waste containing **(R)-Tetrahydro-2H-pyran-3-OL** must be treated as hazardous chemical waste.

- Containers: Empty containers may retain product residue and should be handled as hazardous.
- Disposal Method: Waste should be disposed of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[8] Always follow the specific waste disposal protocols of your institution and comply with all local, state, and federal regulations.

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